

Application of Metabolex-36 in High-Fat Diet-Induced Diabetic Mouse Models

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Compound of Interest

Compound Name: Metabolex-36

Cat. No.: B608977

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Metabolex-36 is a potent and selective agonist for G protein-coupled receptor 120 (GPR120), also known as Free Fatty Acid Receptor 4 (FFAR4). GPR120 is activated by medium and long-chain fatty acids and has emerged as a promising therapeutic target for the treatment of type 2 diabetes and obesity. In the context of high-fat diet (HFD)-induced diabetic mouse models, **Metabolex-36** has been investigated for its potential to improve glucose homeostasis and insulin sensitivity. These application notes provide a comprehensive overview of the use of **Metabolex-36** in such models, including detailed experimental protocols and a summary of expected outcomes.

Activation of GPR120 by agonists like **Metabolex-36** can stimulate the secretion of glucagon-like peptide-1 (GLP-1) from enteroendocrine L-cells in the gut.^[1] GLP-1 is an incretin hormone that enhances glucose-stimulated insulin secretion from pancreatic β -cells.^[1] Furthermore, GPR120 activation in pancreatic islets has been shown to inhibit the secretion of somatostatin from δ -cells, which in turn can disinhibit insulin secretion.^[1] These mechanisms contribute to the glucose-lowering effects of **Metabolex-36**.

Data Presentation

The following tables summarize the quantitative data on the effects of **Metabolex-36** in mouse models of diet-induced obesity and diabetes.

Table 1: Effect of **Metabolex-36** on Glucose Tolerance in Mice

Treatment Group	Dose	Administration Route	Glucose Reduction (AUC)	Reference
Metabolex-36	100 mg/kg	Intraperitoneal (i.p.)	24%	[2]
Metabolex-36	100 mg/kg	Oral (p.o.)	45.2%	[2]
Metabolex-36	30 mg/kg	Oral (p.o.)	15%	[2]

Table 2: In Vitro Activity of **Metabolex-36**

Assay	Cell Line	Parameter	EC50	Reference
Calcium Flux	HEK-293 (expressing human GPR120)	% Activation at 5 μ M	96%	[2]
β -arrestin Recruitment	U2OS-hGPR120	EC50	1400 \pm 700 nM	[1]

Experimental Protocols

High-Fat Diet (HFD)-Induced Diabetic Mouse Model

This protocol describes the induction of a diabetic phenotype in mice through a high-fat diet, a common model to study type 2 diabetes.

Materials:

- Male C57BL/6J mice (8 weeks old)
- High-fat diet (HFD; e.g., 45% or 60% kcal from fat)[3]

- Standard chow diet (control)
- Animal caging with environmental enrichment
- Metabolic cages (for monitoring food and water intake, and energy expenditure)

Procedure:

- Acclimate male C57BL/6J mice to the animal facility for at least one week.
- Randomly assign mice to two groups: a control group receiving a standard chow diet and an experimental group receiving an HFD.
- House the mice under standard conditions (12-hour light/dark cycle, controlled temperature and humidity) with ad libitum access to their respective diets and water.
- Monitor body weight and food intake weekly for the duration of the study (typically 12-16 weeks).[3]
- After the induction period, confirm the diabetic phenotype by performing an oral glucose tolerance test (OGTT) and measuring fasting blood glucose and insulin levels. Mice on HFD are expected to exhibit increased body weight, hyperglycemia, and hyperinsulinemia.[3]

Oral Glucose Tolerance Test (OGTT)

The OGTT is a standard procedure to assess glucose metabolism and insulin sensitivity.

Materials:

- Glucose solution (2 g/kg body weight)
- Handheld glucometer and glucose test strips
- Blood collection supplies (e.g., lancets, micro-hematocrit tubes)
- **Metabolex-36** solution or vehicle control

Procedure:

- Fast the mice overnight (approximately 12-16 hours) with free access to water.
- Record the baseline blood glucose level (t=0 min) from a tail snip.
- Administer **Metabolex-36** or vehicle control orally (p.o.) at the desired dose.
- After a specific pre-treatment time (e.g., 30 minutes), administer a glucose solution orally (2 g/kg body weight).
- Measure blood glucose levels at subsequent time points (e.g., 15, 30, 60, 90, and 120 minutes) after the glucose challenge.
- Plot the blood glucose concentration over time and calculate the area under the curve (AUC) to quantify glucose tolerance.

Insulin Secretion Assay in Isolated Pancreatic Islets

This in vitro assay assesses the direct effect of **Metabolex-36** on insulin secretion from pancreatic islets.

Materials:

- Collagenase P
- Ficoll gradient solutions
- Krebs-Ringer Bicarbonate (KRB) buffer with varying glucose concentrations
- **Metabolex-36**
- Insulin ELISA kit

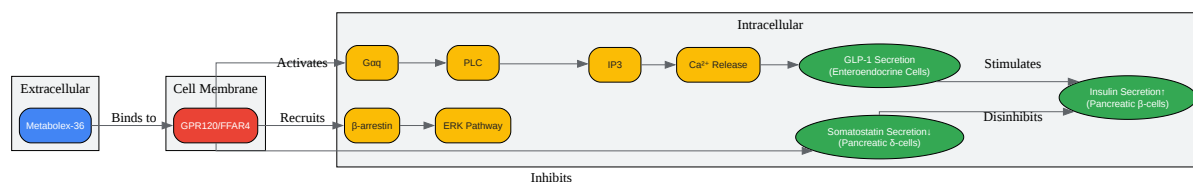
Procedure:

- Isolate pancreatic islets from mice by collagenase digestion of the pancreas followed by purification using a Ficoll gradient.
- Culture the isolated islets overnight in RPMI-1640 medium.

- Pre-incubate the islets in KRB buffer with a low glucose concentration (e.g., 2.8 mM) for 1 hour.
- Incubate groups of islets with low glucose (2.8 mM) or high glucose (16.7 mM) in the presence or absence of different concentrations of **Metabolex-36** for 1-2 hours.
- Collect the supernatant and measure the insulin concentration using an insulin ELISA kit.
- Normalize insulin secretion to the total insulin content of the islets.

Mandatory Visualizations

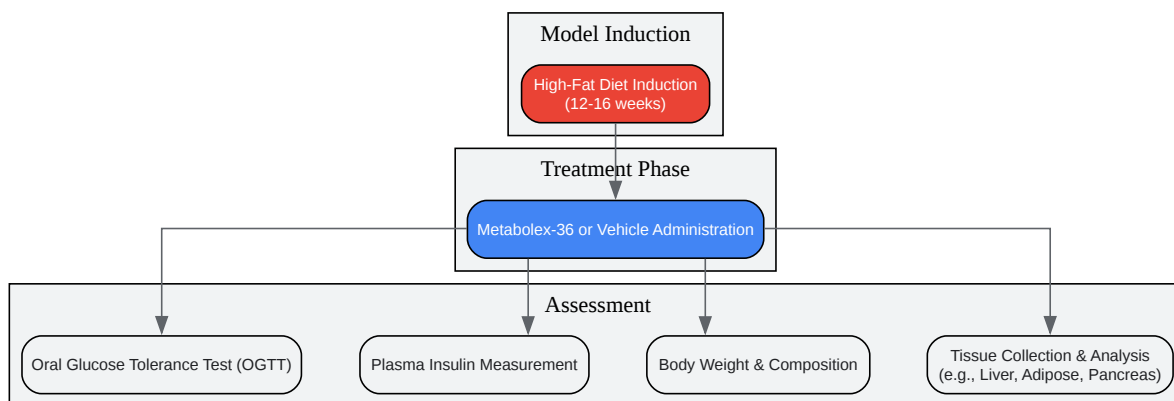
Signaling Pathways



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Caption: GPR120 signaling cascade initiated by **Metabolex-36**.

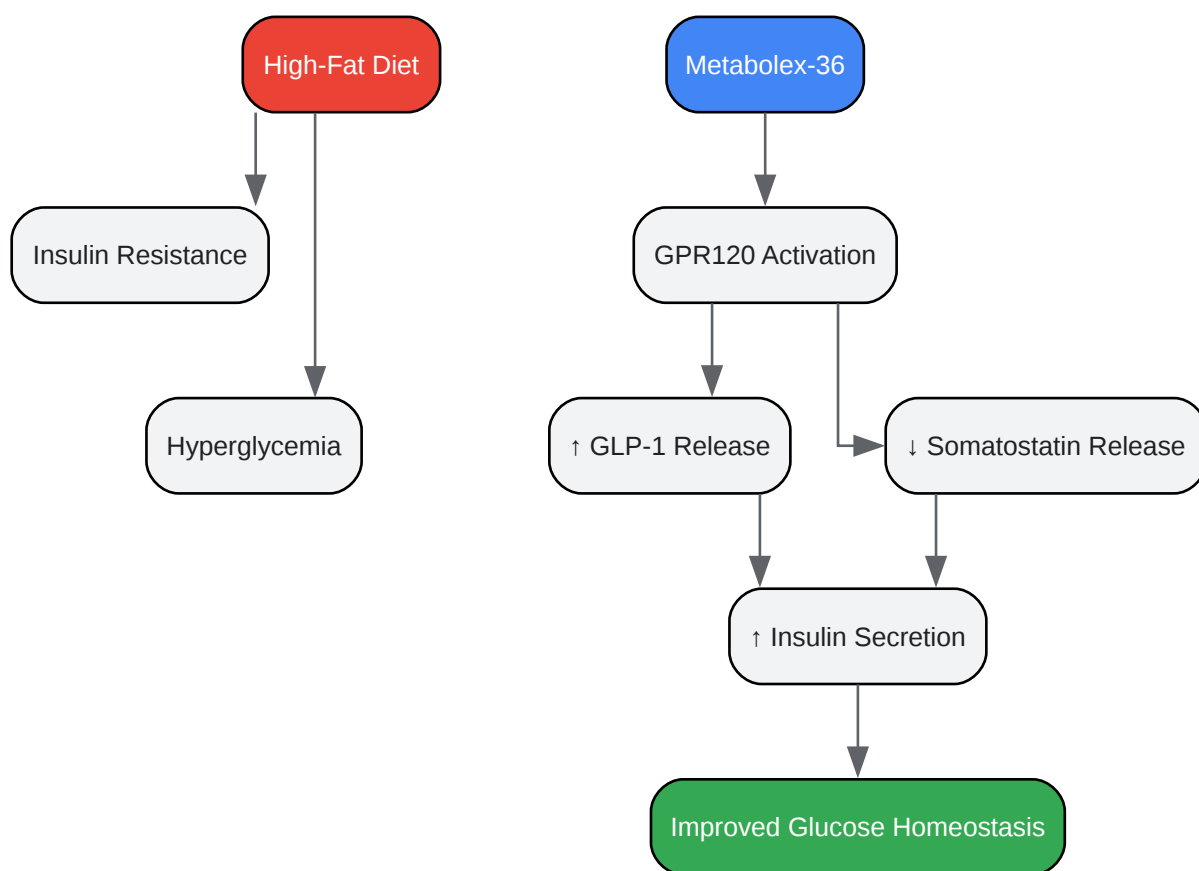
Experimental Workflow



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Caption: Workflow for evaluating **Metabolex-36** in HFD mice.

Logical Relationships



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Caption: Mechanism of **Metabolex-36** in HFD-induced diabetes.

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